

# (3,5,6-Trimethylpyrazin-2-yl)methanol molecular weight and formula.

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## Compound of Interest

Compound Name: (3,5,6-Trimethylpyrazin-2-yl)methanol

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## In-Depth Technical Guide: (3,5,6-Trimethylpyrazin-2-yl)methanol

This technical guide provides a comprehensive overview of **(3,5,6-Trimethylpyrazin-2-yl)methanol**, a heterocyclic organic compound. The document is intended for researchers, scientists, and professionals in drug development and related fields, offering detailed information on its chemical properties, potential biological significance, and relevant experimental contexts.

## Core Compound Data

**(3,5,6-Trimethylpyrazin-2-yl)methanol** is a substituted pyrazine with potential applications in the flavor and pharmaceutical industries.<sup>[1]</sup> Its molecular structure, characterized by a pyrazine ring with three methyl groups and a methanol substituent, imparts specific chemical and physical properties.<sup>[1]</sup>

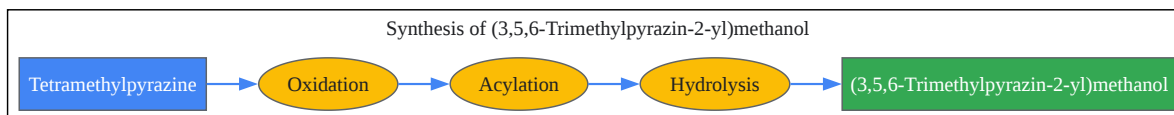
Below is a summary of its key molecular data:

Parameter	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>12</sub> N <sub>2</sub> O	[2][3]
Molecular Weight	152.19 g/mol	[2][3]
CAS Number	75907-74-3	[2][3]

## Synthesis and Preparation

A documented method for the synthesis of **(3,5,6-Trimethylpyrazin-2-yl)methanol** involves a multi-step process starting from tetramethylpyrazine. This synthesis is a crucial step for producing the compound for further study and application. A prodrug, 2-hydroxy-methyl-3,5,6-trimethyl-pyrazine palmitate (HTMPP), has been synthesized from **(3,5,6-Trimethylpyrazin-2-yl)methanol** (referred to as HTMP in the study).[4][5]

The general workflow for the synthesis is outlined below:



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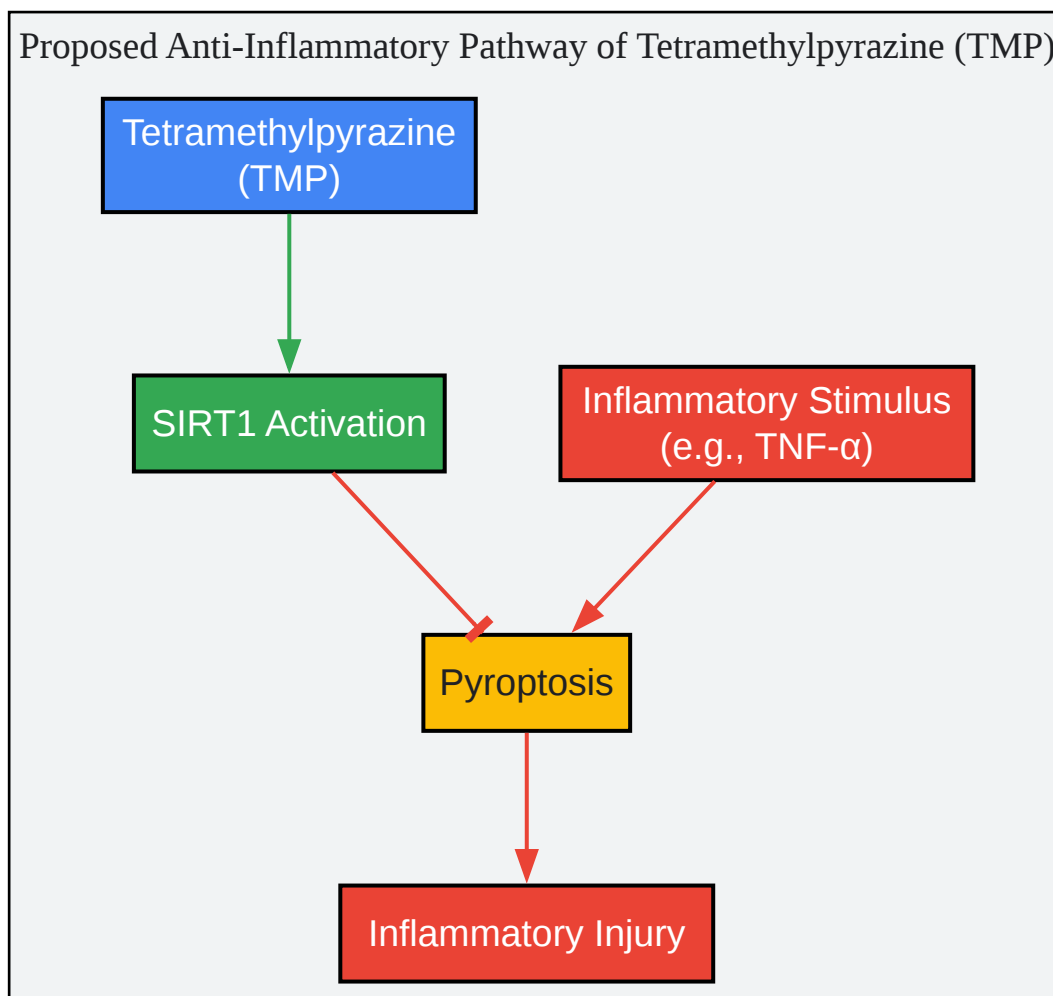
A simplified workflow for the synthesis of **(3,5,6-Trimethylpyrazin-2-yl)methanol**.

## Potential Biological Activity and Signaling Pathways of Related Compounds

While specific signaling pathways for **(3,5,6-Trimethylpyrazin-2-yl)methanol** are not extensively documented, research on the closely related compound, tetramethylpyrazine (TMP), provides valuable insights into the potential biological activities of substituted pyrazines. TMP has been shown to exhibit anti-inflammatory effects through the modulation of specific signaling pathways.

One such pathway is the SIRT1 signaling pathway. Studies have shown that tetramethylpyrazine can attenuate inflammatory injury in human coronary artery endothelial cells by activating SIRT1, which in turn inhibits pyroptosis.[2]

The proposed mechanism of action for tetramethylpyrazine in attenuating inflammation is depicted in the following diagram:



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Proposed mechanism of tetramethylpyrazine's anti-inflammatory effect via SIRT1 activation.

Additionally, tetramethylpyrazine has been found to ameliorate acute lung injury by regulating the Rac1/LIMK1 signaling pathway, which is involved in cytoskeletal remodeling and endothelial permeability.[6][7][8]

## Experimental Protocols for Related Compounds

To investigate the biological effects of pyrazine compounds like tetramethylpyrazine, and by extension **(3,5,6-Trimethylpyrazin-2-yl)methanol**, a variety of experimental protocols are employed. The following are examples of methodologies used in the study of tetramethylpyrazine's anti-inflammatory effects<sup>[2]</sup>:

- **Cell Culture and Treatment:** Human coronary artery endothelial cells (HCAEC) are cultured and divided into groups, including a control group, a model group treated with an inflammatory agent (e.g., TNF- $\alpha$ ), a treatment group pre-treated with the compound of interest, and an inhibitor group to confirm the pathway.
- **Cell Viability Assays:** To assess the protective effects of the compound against inflammatory damage, cell viability is measured using standard assays.
- **Measurement of LDH Activity and ROS Levels:** Lactate dehydrogenase (LDH) activity and reactive oxygen species (ROS) levels are quantified to determine the extent of cellular injury and oxidative stress.
- **Protein Expression Analysis:** The expression levels of key proteins in the signaling pathway (e.g., SIRT1) and markers of pyroptosis are measured using techniques like Western blotting.

These experimental approaches provide a framework for the investigation of the biological activities of **(3,5,6-Trimethylpyrazin-2-yl)methanol**.

## Conclusion

**(3,5,6-Trimethylpyrazin-2-yl)methanol** is a pyrazine derivative with defined chemical properties. While detailed biological studies on this specific compound are limited, research on the related compound tetramethylpyrazine suggests potential for anti-inflammatory and other therapeutic activities through the modulation of key signaling pathways. The synthesis protocols and experimental methodologies outlined in this guide provide a foundation for further research and development of this and related compounds for pharmaceutical and other applications.

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